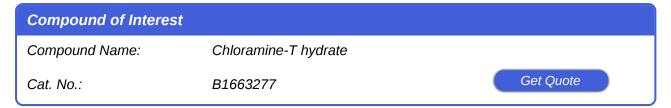


Understanding the CAS number for Chloramine-T trihydrate.

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Chloramine-T Trihydrate: A Comprehensive Technical Guide

CAS Number: 7080-50-4

Synonyms: Tosylchloramide Sodium Trihydrate, N-Chloro-p-toluenesulfonamide Sodium Salt Trihydrate

This technical guide provides an in-depth overview of Chloramine-T trihydrate, a versatile reagent for researchers, scientists, and drug development professionals. The document details its chemical and physical properties, analytical specifications, and key applications, with a focus on experimental protocols and reaction mechanisms.

Chemical and Physical Properties

Chloramine-T trihydrate is an organic compound known for its role as a mild oxidizing and chlorinating agent.[1] It is a white to slightly yellow crystalline powder with a slight chlorine-like odor.[2][3] The compound is soluble in water and ethanol but insoluble in non-polar solvents like benzene and ether.[3][4]

Table 1: Physical and Chemical Properties of Chloramine-T Trihydrate



Property	Value	References
CAS Number	7080-50-4	[5]
Molecular Formula	C7H7CINNaO2S · 3H2O	[6][7]
Molecular Weight	281.69 g/mol	[5][8]
Appearance	White to light yellow crystalline powder	[3]
Melting Point	167-170 °C (decomposes)	[3]
Solubility in Water	150 g/L at 20 °C	[6][9]
pH of 5% Aqueous Solution	8.0 - 10.0 at 25 °C	[2][6][10]
Bulk Density	540 - 680 kg/m ³	[6]

Analytical Specifications and Methods

Chloramine-T trihydrate is available in various grades, including ACS reagent and pharmaceutical grades, with specific requirements for assay and impurities.[11] The most common method for determining its purity is iodometric titration.

Table 2: Analytical Specifications for ACS Reagent Grade Chloramine-T Trihydrate

Parameter	Specification	References
Assay (iodometric)	98.0 - 103.0%	[6][12]
Insoluble in Ethanol	≤ 1.5%	[12]
Clarity of Aqueous Solution	Passes test	[10]
Suitability for Bromide Determination	Passes test	[10]

Experimental Protocol: Iodometric Assay of Chloramine-T Trihydrate

Foundational & Exploratory





This protocol is based on the American Chemical Society (ACS) reagent chemical standards. [10]

Principle: Chloramine-T trihydrate, in an acidic medium, liberates iodine from potassium iodide. The liberated iodine is then titrated with a standard solution of sodium thiosulfate using starch as an indicator.

Reagents:

- Chloramine-T Trihydrate sample (accurately weighed, ~0.5 g)
- Deionized water (100 mL)
- Acetic acid (5 mL)
- Potassium iodide (2 g)
- 0.1 N Sodium thiosulfate volumetric solution
- · Starch indicator solution

Procedure:

- Accurately weigh approximately 0.5 g of the Chloramine-T trihydrate sample.
- Transfer the sample to a glass-stoppered Erlenmeyer flask and dissolve it in 100 mL of deionized water.
- Add 5 mL of acetic acid and 2 g of potassium iodide to the solution.
- Stopper the flask and allow the reaction mixture to stand in the dark for 10 minutes.
- Titrate the liberated iodine with 0.1 N sodium thiosulfate solution until the yellow color of the iodine is almost discharged.
- Add a few drops of starch indicator solution, which will produce a deep blue color.
- Continue the titration with sodium thiosulfate until the blue color is completely discharged.



Record the volume of sodium thiosulfate solution used.

Calculation: One milliliter of 0.1 N sodium thiosulfate is equivalent to 0.01408 g of $C_7H_7CINNaO_2S\cdot 3H_2O.[10]$



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Caption: Workflow for the iodometric titration of Chloramine-T trihydrate.

Applications in Scientific Research and Development

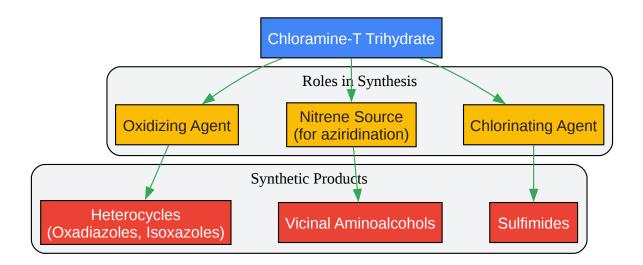
Chloramine-T trihydrate is a versatile reagent with numerous applications in organic synthesis, analytical chemistry, and disinfection.

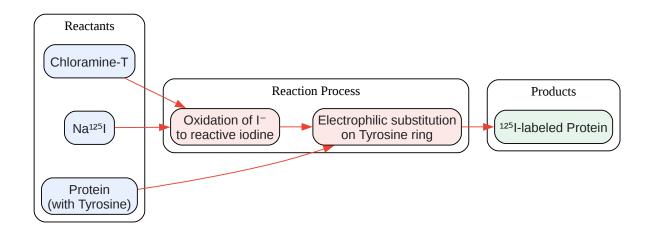
Organic Synthesis

In organic synthesis, Chloramine-T serves as an oxidizing agent and a source of electrophilic chlorine and nitrogen anions.[13][14] It is widely used in the synthesis of various heterocyclic compounds such as aziridines, oxadiazoles, isoxazoles, and pyrazoles.[13][14]

One notable application is in the Sharpless aminohydroxylation, where it provides the amino group for the conversion of alkenes into vicinal aminoalcohols, which are important pharmacophores.







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